

Validating the Structure of Synthesized "Hydroxy Methyl Linagliptin": A Comparative Guide

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

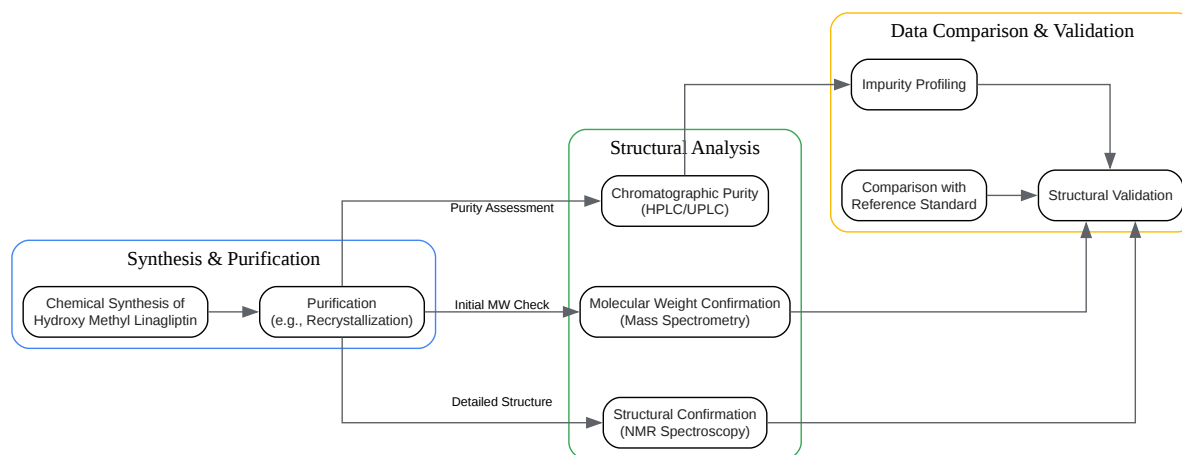
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the analytical methodologies and comparative data for validating the chemical structure of synthesized "**Hydroxy Methyl Linagliptin**." Given the limited publicly available data for this specific derivative, this guide leverages established protocols for the parent compound, Linagliptin, and its known impurities to present a robust framework for structural confirmation. The principles and techniques detailed herein are directly applicable to the structural elucidation of "**Hydroxy Methyl Linagliptin**."

Structural Elucidation Workflow

The structural validation of a synthesized active pharmaceutical ingredient (API) like "**Hydroxy Methyl Linagliptin**" is a critical step in drug development to ensure its identity, purity, and quality.^[1] This process typically involves a multi-pronged analytical approach to confirm the molecular structure and identify any potential impurities.



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Caption: Experimental workflow for the synthesis and structural validation of "**Hydroxy Methyl Linagliptin**".

Comparative Analysis of Structural Validation Techniques

The structural confirmation of "**Hydroxy Methyl Linagliptin**" relies on a combination of chromatographic and spectroscopic techniques. High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) is essential for assessing purity and separating the target compound from any impurities.[2][3] Mass Spectrometry (MS) provides crucial information about the molecular weight, and Nuclear Magnetic Resonance (NMR) spectroscopy offers detailed insights into the molecular structure.

Chromatographic Purity Assessment

Experimental Protocol: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

A stability-indicating RP-HPLC method is crucial for separating "**Hydroxy Methyl Linagliptin**" from potential starting materials, by-products, and degradation products.[4]

- Column: C18 column (e.g., 150 x 4.6 mm, 5 µm particle size).[2]
- Mobile Phase: A gradient or isocratic elution using a mixture of an aqueous buffer (e.g., phosphate buffer pH 6.8) and an organic solvent (e.g., acetonitrile). A common mobile phase composition for Linagliptin analysis is a 70:30 v/v mixture of phosphate buffer and acetonitrile.[2]
- Flow Rate: Typically 1.0 mL/min.[2]
- Detection: PDA detector at a wavelength where the chromophores of the molecule exhibit significant absorbance, for instance, 239 nm for Linagliptin.[2]
- Injection Volume: 20 µL.[2]
- Column Temperature: Ambient or controlled (e.g., 30 °C).

Table 1: Comparative HPLC Data for Linagliptin and Potential Impurities

Compound	Retention Time (min)	Relative Retention Time (RRT)	Purity (%)
Linagliptin	2.8	1.00	>99.8
Hydroxy Methyl Linagliptin (Predicted)	Slightly more polar, expected shorter RT	< 1.00	Target: >99.5
Impurity A (e.g., Starting Material)	Varies	Varies	<0.15
Impurity B (e.g., By-product)	Varies	Varies	<0.15

Note: The retention time for "**Hydroxy Methyl Linagliptin**" is a predicted value based on its increased polarity compared to Linagliptin. Actual values must be determined experimentally.

Molecular Weight Confirmation

Experimental Protocol: Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful technique for confirming the molecular weight of the synthesized compound and identifying unknown impurities.

- **Ionization Source:** Electrospray Ionization (ESI) in positive mode is commonly used for Linagliptin and its derivatives.
- **Mass Analyzer:** Quadrupole or Time-of-Flight (TOF) analyzers provide accurate mass measurements.
- **Scan Range:** A typical scan range would be m/z 100-1000 to encompass the expected molecular ions.
- **Data Analysis:** The resulting mass spectrum should show a prominent peak corresponding to the protonated molecule $[M+H]^+$ of **"Hydroxy Methyl Linagliptin."**

Table 2: Mass Spectrometry Data for Linagliptin and **"Hydroxy Methyl Linagliptin"**

Compound	Molecular Formula	Molecular Weight (g/mol)	Observed $[M+H]^+$ (m/z)
Linagliptin	C ₂₅ H ₂₈ N ₈ O ₂	472.54	473.2
Hydroxy Methyl Linagliptin	C ₂₇ H ₃₄ N ₈ O ₃	518.62	519.6

Note: The observed $[M+H]^+$ for **"Hydroxy Methyl Linagliptin"** is a calculated value and requires experimental confirmation.

Definitive Structural Confirmation

Experimental Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR are indispensable for the unambiguous structural confirmation of the synthesized molecule.

- Solvent: Deuterated solvents such as DMSO-d₆ or CDCl₃ are commonly used.
- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better resolution.
- Experiments:
 - ¹H NMR: Provides information on the number of different types of protons and their neighboring environments.
 - ¹³C NMR: Shows the number of different types of carbon atoms in the molecule.
 - 2D NMR (COSY, HSQC, HMBC): Used to establish connectivity between protons and carbons, confirming the overall structure.

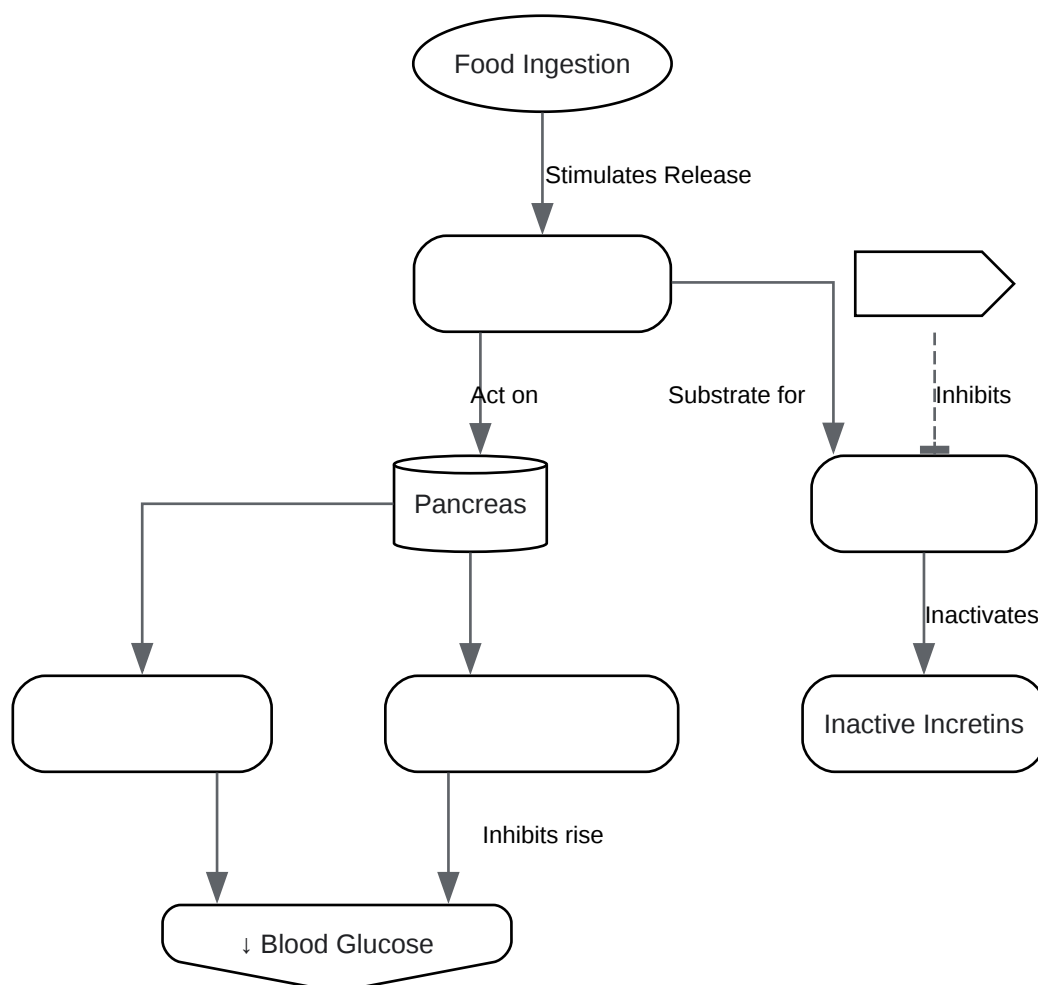
Table 3: Representative ¹H NMR Chemical Shifts (δ, ppm) for Key Structural Moieties

Protons	Linagliptin (in DMSO-d ₆)	"Hydroxy Methyl Linagliptin" (Predicted)
Aromatic Protons	7.5 - 8.5	Similar chemical shifts expected
Piperidine Protons	1.5 - 3.5	Similar chemical shifts expected
Methyl Protons	~2.5 (quinazolin-CH ₃), ~3.4 (N-CH ₃)	Similar chemical shifts expected
Hydroxy Methyl Protons	N/A	New signals expected for -CH ₂ OH and -CH=C(CH ₃)-

Note: The predicted chemical shifts for "Hydroxy Methyl Linagliptin" are based on the expected electronic environment of the newly introduced functional group. The actual spectra will provide the definitive structural proof.

Linagliptin Signaling Pathway

Linagliptin is a dipeptidyl peptidase-4 (DPP-4) inhibitor. Understanding its mechanism of action provides context for the importance of its structural integrity.



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Caption: Mechanism of action of Linagliptin as a DPP-4 inhibitor.

Conclusion

The structural validation of synthesized "**Hydroxy Methyl Linagliptin**" requires a systematic approach employing a combination of modern analytical techniques. While specific experimental data for this compound is not readily available in the public domain, the well-established analytical methods for Linagliptin and its related substances provide a clear and reliable roadmap for its characterization. By comparing the data obtained from HPLC, MS, and

NMR with the expected values and those of closely related compounds, researchers can confidently validate the structure of synthesized "**Hydroxy Methyl Linagliptin**."

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